

Cyclohexanol: A Comprehensive Safety and Technical Guide for Researchers

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Compound of Interest

Compound Name: Cyclohexanol

Cat. No.: B046403

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Introduction

Cyclohexanol (CAS No. 108-93-0) is a versatile organic compound widely utilized as a solvent and as an intermediate in the synthesis of various industrial products, most notably nylon.^[1] This guide provides a comprehensive overview of the safety data sheet (SDS) for **cyclohexanol**, tailored for researchers, scientists, and drug development professionals. It consolidates critical safety information, physical and chemical properties, toxicological data, and handling procedures to ensure safe laboratory practices.

Hazard Identification and Classification

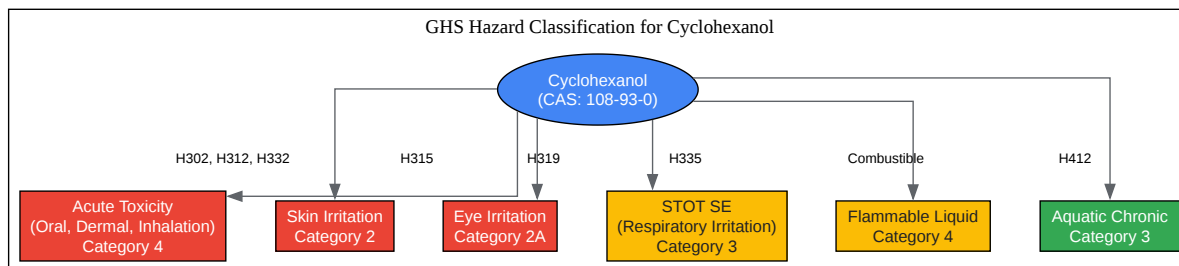
Cyclohexanol is classified as a hazardous chemical. The following table summarizes its GHS classification, which is crucial for understanding its potential risks.

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	4	H302: Harmful if swallowed.[2]
Acute Toxicity (Dermal)	4	H312: Harmful in contact with skin.[2]
Acute Toxicity (Inhalation)	4	H332: Harmful if inhaled.[2]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[2][3]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.[2]
Specific target organ toxicity (single exposure)	3	H335: May cause respiratory irritation.[2][3]
Flammable liquids	4	Combustible liquid.[3]
Hazardous to the aquatic environment, long-term hazard	Chronic 3	H412: Harmful to aquatic life with long lasting effects.[4]

The GHS pictograms and signal word associated with **cyclohexanol** are:

- Pictogram: GHS07 (Exclamation Mark)[2]
- Signal Word: Warning[2][3]

The following diagram illustrates the GHS hazard classification for **cyclohexanol**.



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Caption: GHS Hazard Classification for **Cyclohexanol**.

Physical and Chemical Properties

Understanding the physical and chemical properties of **cyclohexanol** is essential for its safe handling and use in experimental settings.

Property	Value
Appearance	Colorless, viscous liquid or sticky solid with a camphor-like odor.[5][6][7]
Molecular Formula	C ₆ H ₁₂ O[2]
Molecular Weight	100.16 g/mol
Boiling Point	160 - 161 °C (320 - 322 °F)[1]
Melting Point	25.93 °C (78.67 °F)[8]
Flash Point	68 °C (154 °F)[6][9]
Autoignition Temperature	300 °C (572 °F)[9]
Density	0.941 - 0.9624 g/cm ³ at 20-30 °C[6]
Vapor Pressure	1.3 hPa at 20 °C; 6.58 hPa at 50 °C[2]
Water Solubility	3.60 g/100 mL at 20 °C[8]
Partition Coefficient (n-octanol/water)	log Pow = 1.25

Toxicological Information

Exposure to **cyclohexanol** can cause adverse health effects. The primary routes of exposure are inhalation, skin absorption, and ingestion.[7] Symptoms of overexposure may include headache, dizziness, nausea, and vomiting.[3]

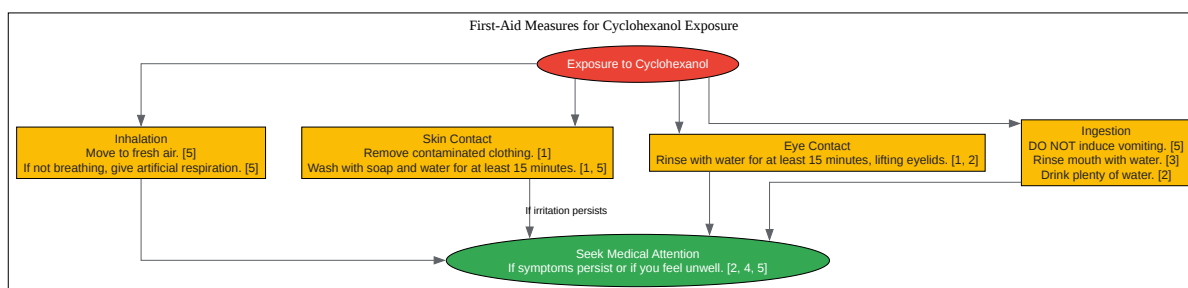
Toxicity Data	Value	Species
LD50 Oral	1400 - 2060 mg/kg	Rat[3]
LD50 Dermal	501 - 794 mg/kg	Rabbit[3]
LC50 Inhalation	> 3.63 mg/L (4 h)	Rat[3]

Carcinogenicity: **Cyclohexanol** is not listed as a carcinogen by IARC, NTP, ACGIH, or OSHA. [3] One study in rats suggested it may have co-carcinogenic effects.[8]

Mutagenic Effects: It was not found to be mutagenic in the AMES Test.[3]

First-Aid Measures

In the event of exposure to **cyclohexanol**, immediate and appropriate first-aid is crucial. The following diagram outlines the recommended first-aid procedures.



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Caption: First-Aid Procedures for **Cyclohexanol** Exposure.

Handling, Storage, and Experimental Protocols

Handling:

- Use only in well-ventilated areas or under a chemical fume hood.[3]
- Avoid breathing vapors or mist.[2][10]
- Avoid contact with skin, eyes, and clothing.[11]

- Wash hands thoroughly after handling.[3][4]
- Keep away from heat, sparks, and open flames.[5][12]
- Sources of ignition, such as smoking, are prohibited where **cyclohexanol** is used.[5]

Storage:

- Store in a cool, dry, well-ventilated area.[5][10]
- Keep containers tightly closed.[2][5]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[3][5]

Experimental Protocols:

Detailed experimental protocols for the toxicological studies cited in this document are not available in the reviewed safety data sheets. The provided data, such as LD50 and LC50 values, are the results of standardized toxicological tests. For researchers requiring detailed methodologies, it is recommended to consult primary toxicological literature or specific study reports from regulatory agencies. The general principles for conducting such studies involve administering controlled doses of the substance to laboratory animals (e.g., rats, rabbits) via different routes of exposure (oral, dermal, inhalation) and observing the effects, including mortality, to determine the lethal dose for 50% of the test population.

Exposure Controls and Personal Protective Equipment (PPE)

To minimize exposure to **cyclohexanol**, the following engineering controls and personal protective equipment should be utilized.

Control	Recommendation
Engineering Controls	Use local exhaust ventilation to control airborne concentrations. [5] Ensure eyewash stations and emergency showers are readily available. [5]
Eye/Face Protection	Wear chemical safety goggles or a face shield. [5]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. [3] [10]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator. [3]

Exposure Limits:

- OSHA PEL: 50 ppm (200 mg/m³)[\[3\]](#)
- ACGIH TLV: 50 ppm (TWA) with a skin notation[\[3\]](#)[\[13\]](#)
- NIOSH REL: 50 ppm (200 mg/m³) (TWA)[\[3\]](#)
- IDLH: 400 ppm[\[8\]](#)[\[9\]](#)

Fire-Fighting and Accidental Release Measures

Fire-Fighting:

- Extinguishing Media: Use dry chemical, CO₂, alcohol-resistant foam, or water spray.[\[2\]](#)[\[5\]](#)
Water may be ineffective.[\[5\]](#)
- Hazards: Combustible liquid.[\[5\]](#) Vapors are heavier than air and may form explosive mixtures with air.[\[2\]](#)[\[11\]](#) Hazardous combustion products include carbon monoxide and carbon dioxide.[\[2\]](#)[\[3\]](#)
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[3\]](#)

Accidental Release:

- Personal Precautions: Evacuate personnel from the area.[5] Wear appropriate personal protective equipment.[8]
- Environmental Precautions: Prevent entry into waterways, sewers, and confined areas.[9] [11]
- Containment and Cleanup: Remove all sources of ignition.[3][5] Absorb the spill with an inert material such as vermiculite, dry sand, or earth and place it in a sealed container for disposal.[5] Ventilate the area and wash the spill site after material pickup is complete.[5]

Conclusion

This technical guide provides essential safety information for the handling and use of **cyclohexanol** in a research setting. Adherence to the outlined procedures for handling, storage, and personal protection is paramount to ensure the safety of all laboratory personnel. Researchers should always consult the most current and complete safety data sheet provided by the manufacturer before using this chemical.

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References

- 1. nbinnco.com [nbinnco.com]
- 2. carlroth.com [carlroth.com]
- 3. fishersci.com [fishersci.com]
- 4. pentachemicals.eu [pentachemicals.eu]
- 5. nj.gov [nj.gov]
- 6. Cyclohexanol | C₆H₁₁OH | CID 7966 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. CDC - NIOSH Pocket Guide to Chemical Hazards - Cyclohexanol [cdc.gov]

- 8. Cyclohexanol - Wikipedia [en.wikipedia.org]
- 9. CYCLOHEXANOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 10. brecklandscientific.co.uk [brecklandscientific.co.uk]
- 11. carlroth.com:443 [carlroth.com:443]
- 12. Safety Guideline [chemtrack.org]
- 13. oehha.ca.gov [oehha.ca.gov]
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